

Application Notes and Protocols: N-Cyclohexyl Butylone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-Cyclohexyl Butylone*

Cat. No.: *B10829016*

[Get Quote](#)

Disclaimer: The following information is intended for research, scientific, and drug development professionals only. **N-Cyclohexyl Butylone** is a research chemical, and its pharmacological and toxicological properties in humans have not been fully elucidated. Standard laboratory safety procedures should be strictly followed when handling this compound. As of the latest review, specific in vitro or in vivo pharmacological data for **N-Cyclohexyl Butylone** is not available in peer-reviewed literature. The information presented herein is based on its classification as a synthetic cathinone, data from structurally similar analogues, and analytical reports from forensic institutions.

Introduction

N-Cyclohexyl Butylone (also known as Cybutylone) is a novel psychoactive substance (NPS) classified as a synthetic cathinone.[1][2] Synthetic cathinones are derivatives of cathinone, a naturally occurring stimulant found in the *Catha edulis* (khat) plant.[3][4] These compounds are structurally and pharmacologically similar to amphetamines, typically acting as central nervous system stimulants.[3][5] **N-Cyclohexyl Butylone** is structurally related to butylone (a Schedule I substance in the US) and N-cyclohexyl methylone.[6] Due to its recent emergence, comprehensive pharmacological characterization is lacking, but its mechanism of action is presumed to involve the modulation of monoamine transporters.[3][5] These notes provide an

overview of its known properties, predicted pharmacological profile, and detailed protocols for its analytical identification and in vitro characterization.

Chemical and Physical Properties

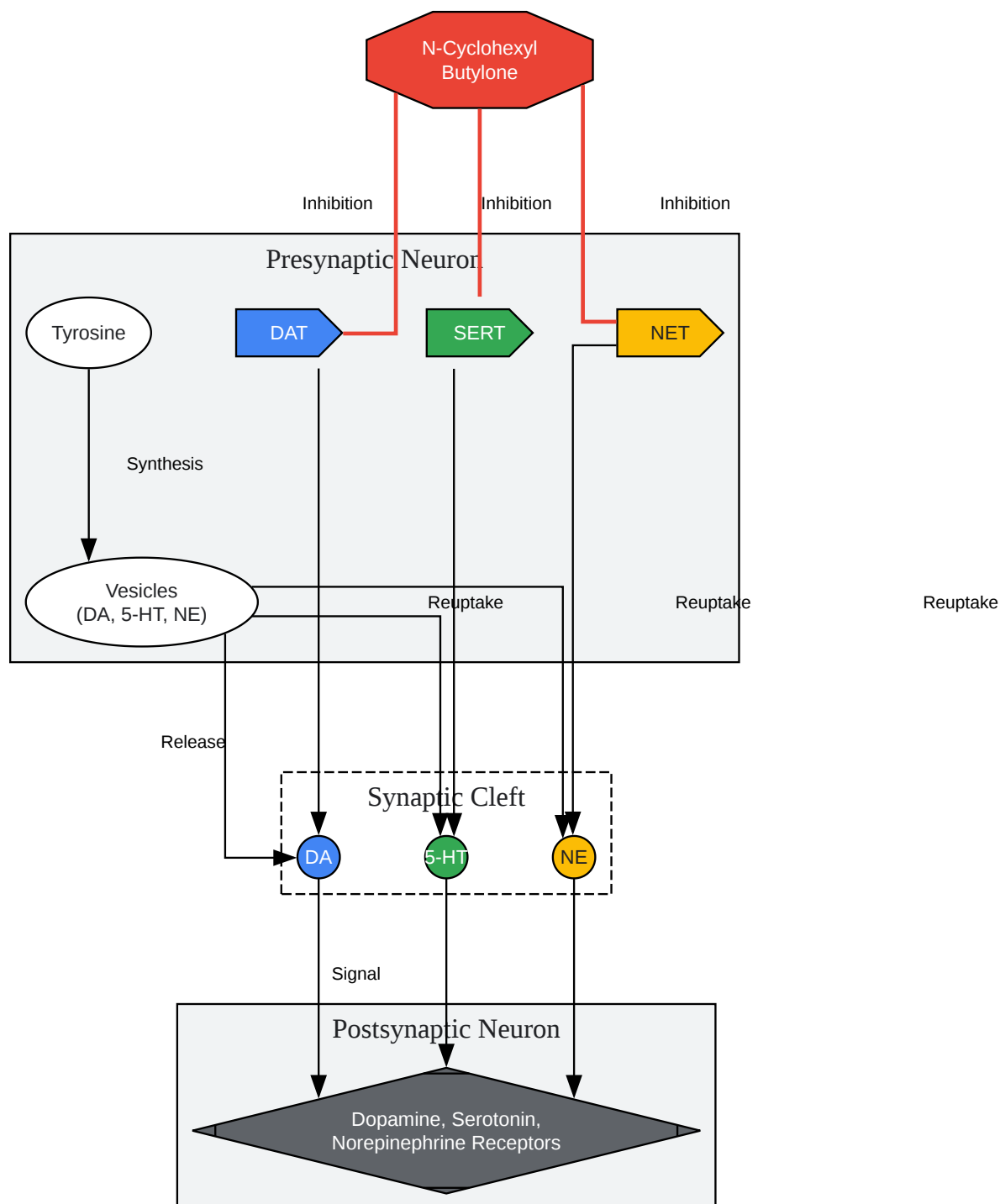
N-Cyclohexyl Butylone has been analytically characterized by forensic laboratories. Its key properties are summarized below.

Property	Value	Source(s)
IUPAC Name	1-(1,3-benzodioxol-5-yl)-2-(cyclohexylamino)butan-1-one	[2][7]
Synonyms	Cybutylone, 3,4-Methylenedioxy- α -Cyclohexylaminobutiophenone	[1][7]
Chemical Formula	C ₁₇ H ₂₃ NO ₃	[2][8]
Molecular Weight	289.4 g/mol	[2][8]
Exact Mass [M+H] ⁺	290.1751	[7]
Appearance	White Crystalline Powder, Beige Powder and Rocks	[1][2]
Solubility (as HCl)	DMF: 3 mg/ml, DMSO: 3 mg/ml, Ethanol: 1 mg/ml, PBS (pH 7.2): insol.	[9]

Predicted Pharmacology and Mechanism of Action

As a synthetic cathinone, **N-Cyclohexyl Butylone** is predicted to primarily act as a monoamine transporter inhibitor.[3][5] These transporters—dopamine (DAT), norepinephrine (NET), and serotonin (SERT)—are responsible for the reuptake of their respective neurotransmitters from the synaptic cleft. By inhibiting these transporters, **N-Cyclohexyl Butylone** would increase the extracellular concentration and duration of action of dopamine, norepinephrine, and serotonin, leading to stimulant effects.[3] Some cathinones act as pure reuptake inhibitors (blockers), while others can also act as substrates, inducing non-vesicular release (releasing agents).[1]

[10] The precise profile of **N-Cyclohexyl Butylone** (blocker vs. releaser) has not been determined. In silico predictions suggest it may have effects similar to MDMA.[11]



[Click to download full resolution via product page](#)

Figure 1. Proposed mechanism of **N-Cyclohexyl Butylone** at a monoamine synapse.

Quantitative Data Summary for Structural Analogues

No quantitative pharmacological data for **N-Cyclohexyl Butylone** is currently available. The following table summarizes in vitro data for its close structural analogues, butylone and pentylone, to provide context for its potential activity. These compounds differ by the length of the α -alkyl side chain.

Compound	Transporter	Assay Type	Preparation	IC ₅₀ (μM)	Source(s)
Butylone	DAT	[³ H]DA Uptake Inhibition	Rat Brain Synaptosomes	0.40 ± 0.02	[1]
SERT	[³ H]5-HT Uptake Inhibition	Rat Brain Synaptosomes	1.43 ± 0.16	[1]	
DAT	Uptake Inhibition	HEK-293 Cells (hDAT)	1.44 ± 0.10	[1]	
SERT	Uptake Inhibition	HEK-293 Cells (hSERT)	24.4 ± 2.0	[1]	
Pentylone	DAT	[³ H]DA Uptake Inhibition	Rat Brain Synaptosomes	0.12 ± 0.01	[1]
SERT	[³ H]5-HT Uptake Inhibition	Rat Brain Synaptosomes	1.36 ± 0.10	[1]	
DAT	Uptake Inhibition	HEK-293 Cells (hDAT)	0.31 ± 0.07	[1]	
SERT	Uptake Inhibition	HEK-293 Cells (hSERT)	11.7 ± 0.5	[1]	
Pentedrone	NET	Uptake Inhibition	HEK-293 Cells (hNET)	0.610	[12]
DAT	Uptake Inhibition	HEK-293 Cells (hDAT)	2.5	[12]	
SERT	Uptake Inhibition	HEK-293 Cells (hSERT)	135	[12]	

IC₅₀ (Half-maximal inhibitory concentration) is the concentration of a drug that inhibits a biological process by 50%. Lower values indicate higher potency. DAT: Dopamine Transporter; SERT: Serotonin Transporter; NET: Norepinephrine Transporter; h: human.

Application Notes and Experimental Protocols

Protocol 1: In Vitro Monoamine Transporter Uptake Inhibition Assay

This protocol describes a generalized method for determining the potency (IC₅₀) of **N-Cyclohexyl Butylone** at DAT, SERT, and NET using rat brain synaptosomes or cell lines stably expressing the human transporters (HEK-hDAT, HEK-hSERT, HEK-hNET).[\[13\]](#)

Objective: To quantify the ability of **N-Cyclohexyl Butylone** to inhibit the reuptake of radiolabeled dopamine ([³H]DA), serotonin ([³H]5-HT), and norepinephrine ([³H]NE).

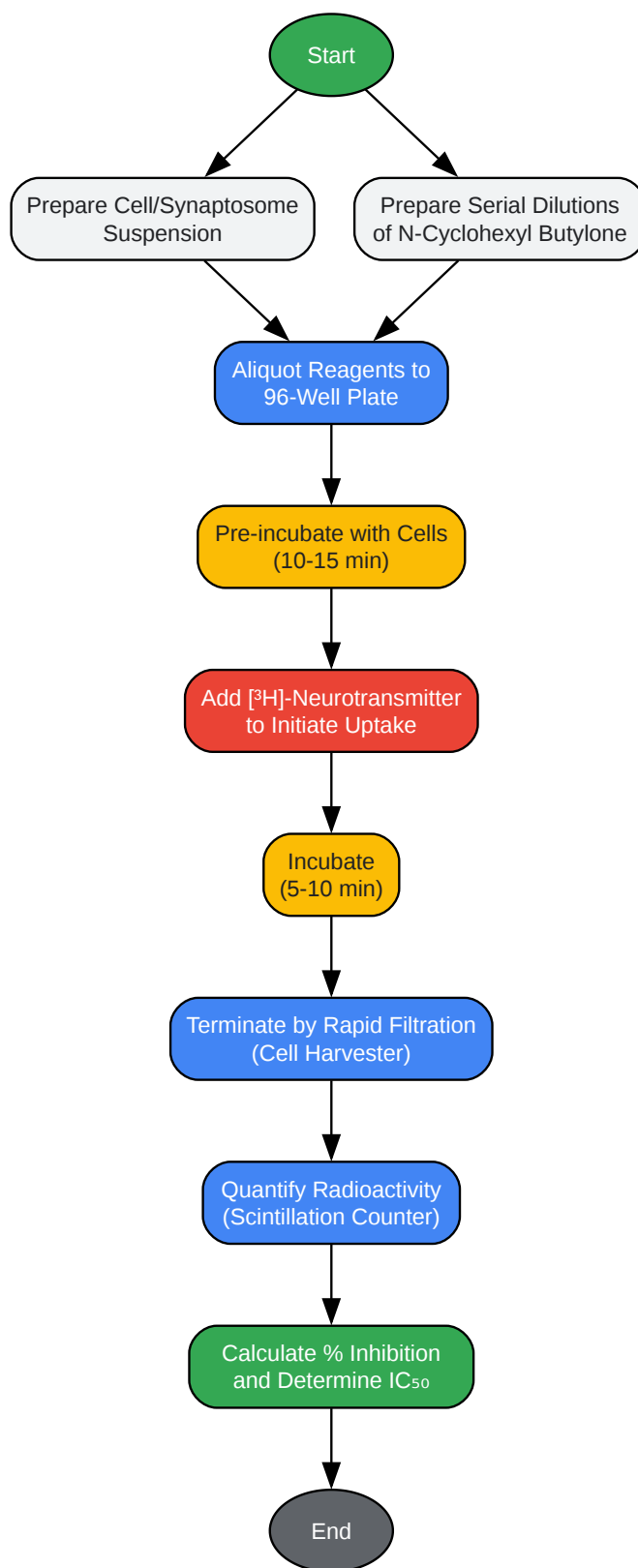
Materials:

- **N-Cyclohexyl Butylone** HCl
- Rat brain tissue (striatum for DAT, hippocampus for SERT/NET) or appropriate HEK-293 cell lines
- Radioligands: [³H]Dopamine, [³H]Serotonin, [³H]Norepinephrine
- Reference inhibitors: GBR 12909 (for DAT), Fluoxetine (for SERT), Desipramine (for NET)
- Krebs-HEPES buffer (pH 7.4)
- Glass fiber filters (e.g., Whatman GF/B)
- Scintillation vials and cocktail
- Liquid Scintillation Counter
- Cell harvester

Methodology:

- Synaptosome/Cell Preparation:
 - For synaptosomes: Homogenize fresh or frozen rat brain tissue in ice-cold sucrose buffer. Centrifuge the homogenate at low speed to remove nuclei and debris. Pellet the synaptosomes from the supernatant by high-speed centrifugation and resuspend in Krebs-HEPES buffer.
 - For cell lines: Culture cells to ~90% confluency. On the day of the assay, gently detach cells and resuspend in Krebs-HEPES buffer.
- Assay Plate Preparation:
 - Prepare serial dilutions of **N-Cyclohexyl Butylone** (e.g., 0.1 nM to 100 μ M) in buffer.
 - Aliquot buffer, test compound dilutions, and a saturating concentration of a reference inhibitor (for defining non-specific uptake) into a 96-well plate.
- Incubation:
 - Add the synaptosome or cell suspension to each well.
 - Pre-incubate the plate for 10-15 minutes at 25°C or 37°C.
 - Initiate the uptake reaction by adding the appropriate [3 H]-labeled neurotransmitter (e.g., 20 nM final concentration).
 - Incubate for a short period (e.g., 5-10 minutes) to measure initial uptake rates.
- Termination and Harvesting:
 - Terminate the reaction by rapid filtration through glass fiber filters using a cell harvester.
 - Wash the filters rapidly with ice-cold buffer to remove unbound radioligand.
- Quantification:
 - Place filters in scintillation vials, add scintillation cocktail, and allow to equilibrate.

- Measure the radioactivity (in counts per minute, CPM) using a liquid scintillation counter.
- Data Analysis:
 - Calculate specific uptake by subtracting the non-specific CPM (wells with reference inhibitor) from the total CPM.
 - Convert CPM values to a percentage of the control (buffer-only wells).
 - Plot the percent inhibition against the log concentration of **N-Cyclohexyl Butylone**.
 - Determine the IC_{50} value using non-linear regression analysis (log[inhibitor] vs. response).



[Click to download full resolution via product page](#)

Figure 2. Experimental workflow for the monoamine transporter uptake inhibition assay.

Protocol 2: Analytical Identification by GC-MS and LC-QTOF-MS

This protocol provides a method for the qualitative identification of **N-Cyclohexyl Butylone** in a solid sample, based on published forensic reports.^[7]

Objective: To confirm the chemical identity of an unknown sample suspected to be **N-Cyclohexyl Butylone**.

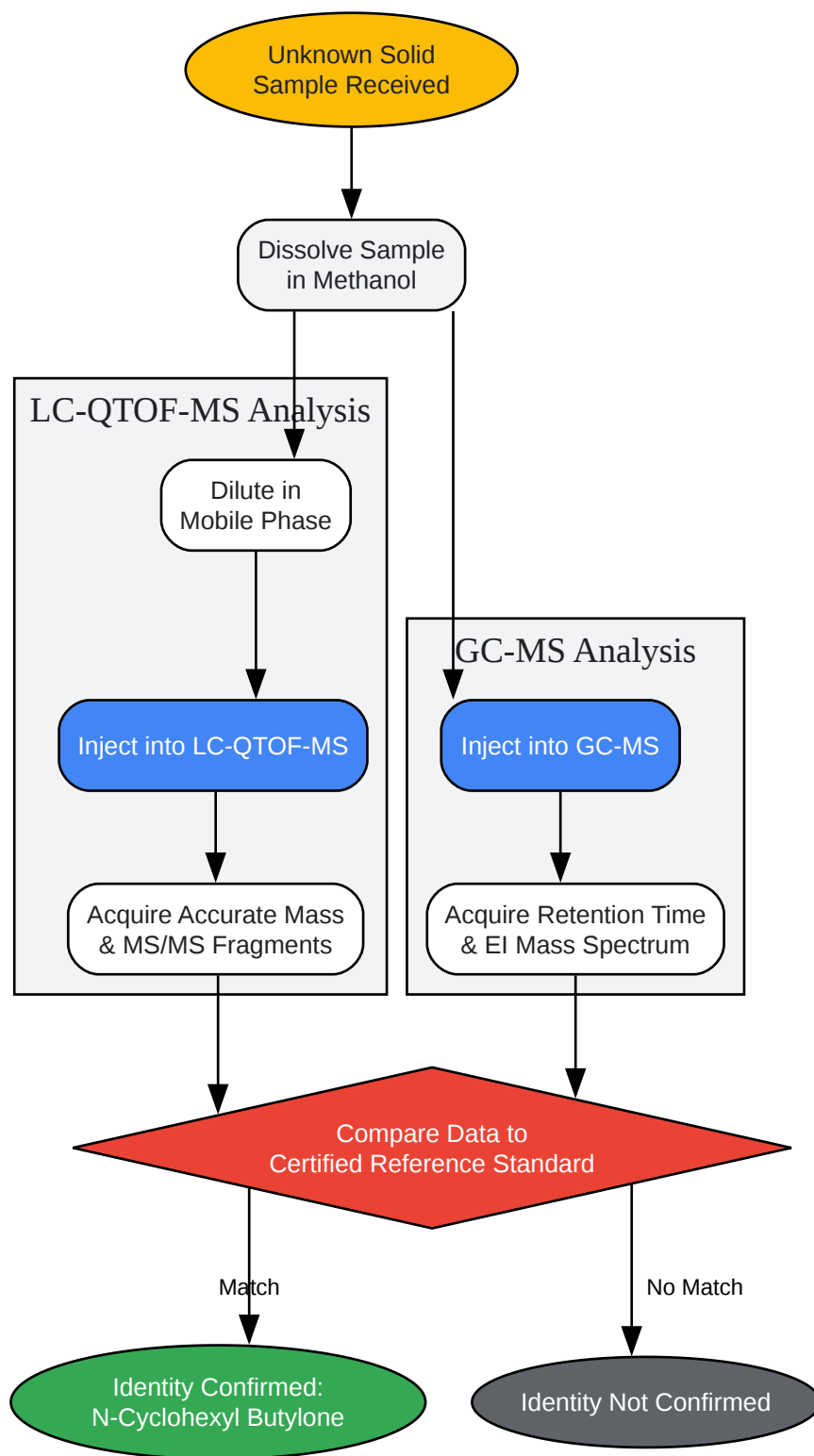
A. Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Dissolve a small amount of the solid material in methanol.
- Instrument: Standard GC-MS system.
- Column: 5% Phenyl-methylpolysiloxane column (e.g., 30 m x 0.25 mm, 0.25 µm film thickness).
- Injection: 1 µL, split injection.
- Inlet Temperature: 250°C.
- Oven Program: Initial temp 60°C, hold for 1 min, ramp at 20°C/min to 300°C, hold for 5 min.
- MS Parameters: Electron Ionization (EI) at 70 eV. Scan range 40-550 m/z.
- Expected Result: Compare the resulting mass spectrum and retention time to a certified reference standard or library data.

B. Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS)

- Sample Preparation: Prepare a dilute solution (e.g., 10 µg/mL) of the material in a suitable mobile phase (e.g., 50:50 Methanol:Acetonitrile with 10 mM ammonium formate).^[7]
- Instrument: UHPLC system coupled to a QTOF mass spectrometer.^[7]
- Column: C18 column (e.g., Phenomenex Kinetex C18, 50 mm x 3.0 mm, 2.6 µm).^[7]

- Mobile Phase:
 - A: 10 mM Ammonium formate, pH 3.0
 - B: 50:50 Methanol/Acetonitrile
- Gradient: Start at 5% B, ramp to 95% B over 13 minutes.[\[7\]](#)
- Flow Rate: 0.4 mL/min.[\[7\]](#)
- MS Parameters:
 - Scan Range (TOF MS): 100-510 Da
 - Fragmentation: Collision Energy Spread (e.g., 35±15 eV)
 - Scan Range (MS/MS): 50-510 Da
- Expected Result: The high-resolution mass of the protonated molecule $[M+H]^+$ should correspond to the calculated exact mass (290.1751).[\[7\]](#) The fragmentation pattern should match that of a reference standard.



[Click to download full resolution via product page](#)

Figure 3. Workflow for the analytical identification of **N-Cyclohexyl Butylone**.

Safety and Handling Precautions

As the toxicological profile of **N-Cyclohexyl Butylone** is unknown, it should be handled as a potentially hazardous compound.

- Personal Protective Equipment (PPE): Wear a lab coat, nitrile gloves, and safety glasses at all times.
- Handling: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of powder.
- Storage: Store in a cool, dry, and secure location, away from incompatible materials. A storage temperature of -20°C is recommended for long-term stability.[9]
- Disposal: Dispose of waste according to institutional and local regulations for chemical waste.

Conclusion

N-Cyclohexyl Butylone is a recently emerged synthetic cathinone with a presumed stimulant mechanism of action via monoamine transporter inhibition. While detailed pharmacological studies are absent, its structural similarity to butylone and pentylone suggests it is likely a potent inhibitor of dopamine and serotonin reuptake. The provided protocols offer a framework for its analytical identification and for conducting initial in vitro pharmacological characterization, which is a critical step toward understanding its potential effects and abuse liability. Further research is necessary to fully elucidate its pharmacological profile, metabolic fate, and toxicological risks.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The synthetic cathinones, butylone and pentylone, are stimulants that act as dopamine transporter blockers but 5-HT transporter substrates - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Behavioral pharmacology of designer cathinones: a review of the preclinical literature - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Synthetic cathinones drug profile | www.euda.europa.eu [[euda.europa.eu](http://www.euda.europa.eu)]
- 5. axisfortox.com [axisfortox.com]
- 6. N-Cyclohexyl Butylone. - Drugs and Alcohol [drugsandalcohol.ie]
- 7. Monographs [cfsre.org]
- 8. cfsre.org [cfsre.org]
- 9. antoniocasella.eu [antoniocasella.eu]
- 10. Substituted methcathinones differ in transporter and receptor interactions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. N-Cyclohexylmethylone - Wikipedia [en.wikipedia.org]
- 12. Pentedrone - Wikipedia [en.wikipedia.org]
- 13. Structure-Activity Relationships of Substituted Cathinones, with Transporter Binding, Uptake, and Release - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Application Notes and Protocols: N-Cyclohexyl Butylone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10829016/docs#application-notes-and-protocols-n-cyclohexyl-butylone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)